

An In-Depth Technical Guide to the Mechanism of Action of Mayosperse 60

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Compound of Interest

Compound Name: Mayosperse 60

Cat. No.: B3258882

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Abstract

Mayosperse 60, identified by its CAS number 31075-24-8, is a versatile cationic polymer with a dual mechanism of action, functioning as both a highly effective dispersing agent and a broad-spectrum biocide.^[1] Also known by various synonyms including WSCP (Polyquaternium-42), Bualta, and Busan 77, this compound is integral to numerous industrial applications, from paints and coatings to water treatment and textiles.^{[1][2]} This technical guide elucidates the core mechanisms underpinning the multifaceted functionality of **Mayosperse 60**, presenting quantitative data, detailed experimental protocols, and visual representations of its operational pathways.

Chemical and Physical Properties

Mayosperse 60 is a polymeric quaternary ammonium compound.^{[3][4]} Its chemical structure, characterized by a cationic backbone, is central to its efficacy in both dispersion and microbial control. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
CAS Number	31075-24-8[1]
Molecular Formula	$(C_{10}H_{24}Cl_2N_2O)_n$ [5]
Appearance	Amber Liquid[6][7]
Concentration	≥60%[6]
Density (20°C)	1.12 - 1.17 g/cm³[6]
pH (10% water solution)	5.0 - 7.0[6]
Solubility	Soluble in water[8]

Table 1: Physical and Chemical Properties of **Mayosperse 60**

Mechanism of Action: A Dual Functionality

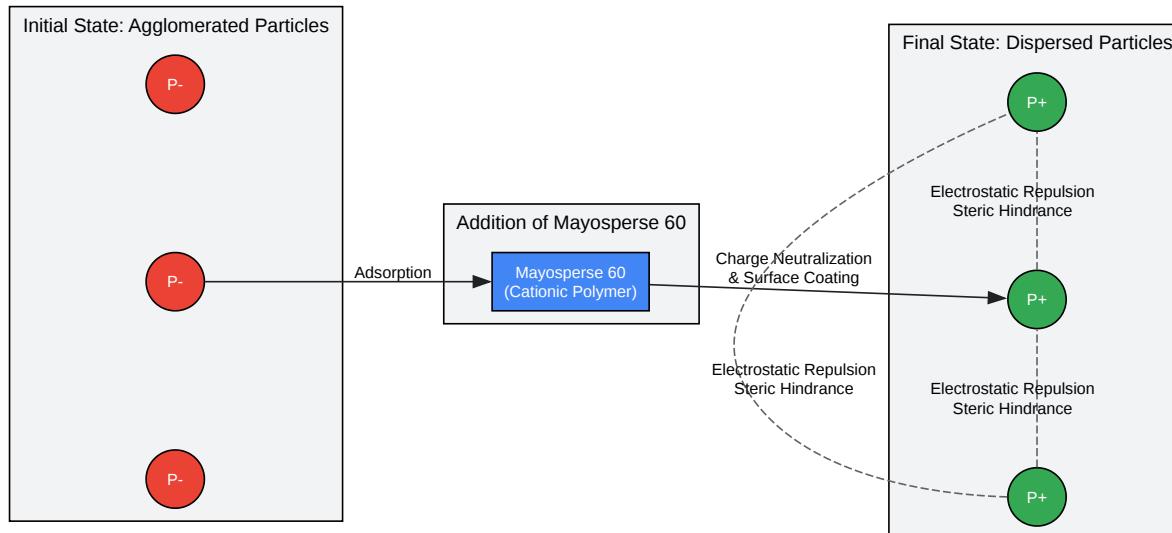
Mayosperse 60 exhibits a remarkable dual functionality, acting as both a dispersing agent and a biocide. This is a direct consequence of its cationic polymeric structure.

Dispersing Agent: Electrostatic and Steric Stabilization

As a dispersing agent, **Mayosperse 60** prevents the agglomeration of particles in a liquid medium, ensuring a uniform and stable suspension. This is particularly crucial in industries such as paints, coatings, and textiles for consistent product quality.[2] The mechanism is twofold:

- **Electrostatic Repulsion:** In an aqueous environment, many particles, such as pigments and fillers, carry a negative surface charge. The cationic nature of **Mayosperse 60** allows it to adsorb onto these negatively charged surfaces. This adsorption neutralizes the initial charge and imparts a net positive charge to the particles. The resulting electrostatic repulsion between the now positively charged particles prevents them from aggregating.
- **Steric Hindrance:** The polymeric chains of **Mayosperse 60** extend from the particle surface into the surrounding medium. These chains create a physical barrier that sterically hinders the close approach of other particles, further contributing to the stability of the dispersion.

Additionally, **Mayosperse 60** functions as a wetting agent by reducing the surface tension of the liquid. This allows for better spreading and adhesion of the formulation onto a substrate.[2]



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Caption: Mechanism of **Mayosperse 60** as a dispersing agent.

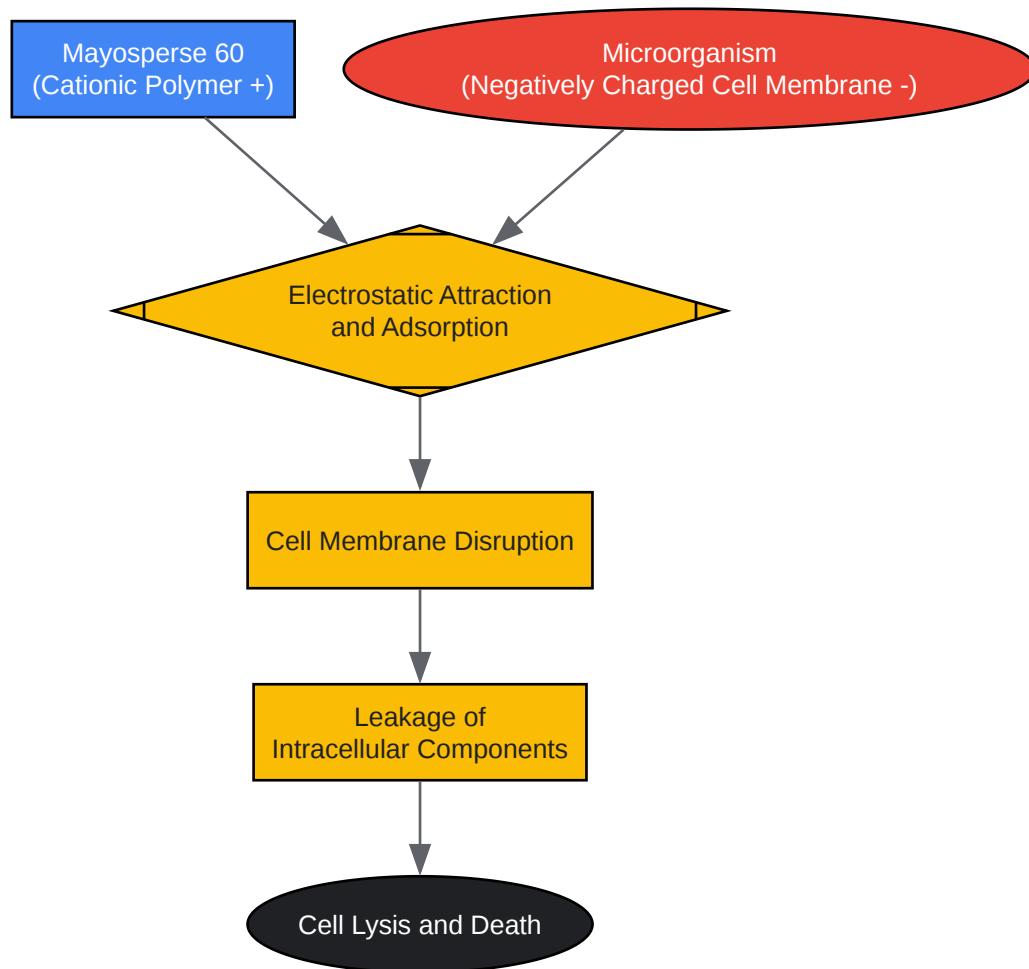
Biocidal and Algicidal Action: Disruption of Microbial Cell Membranes

Mayosperse 60 is a potent biocide and algaecide, effectively controlling the growth of bacteria, fungi, and algae in various aqueous systems, including industrial water treatment and swimming pools.[3][9] Its cationic nature is the key to its antimicrobial activity.

Microbial cell membranes are typically negatively charged due to the presence of phospholipids and other anionic components. The positively charged quaternary ammonium

groups in the **Mayosperse 60** polymer chain are electrostatically attracted to these negatively charged sites on the microbial cell surface. This interaction leads to:

- Binding and Adsorption: The polymer binds to the cell surface, disrupting the normal membrane structure.
- Membrane Disruption: The adsorption of the large polymer molecules leads to a disorganization of the cell membrane, increasing its permeability.
- Leakage of Intracellular Components: The compromised membrane allows for the leakage of essential intracellular components, such as ions and metabolites.
- Cell Lysis and Death: The extensive damage to the cell membrane and loss of cellular contents ultimately lead to cell lysis and death.



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Caption: Biocidal mechanism of action of **Mayosperse 60**.

Experimental Protocols

The efficacy of **Mayosperse 60** as both a dispersing agent and a biocide can be quantified through standardized experimental protocols.

Evaluation of Dispersing Efficacy

The ability of **Mayosperse 60** to disperse pigments can be assessed using the following protocol, adapted from ASTM D1210-64 for fineness of dispersion.

Objective: To determine the effectiveness of **Mayosperse 60** in reducing the particle size of a pigment in a liquid medium.

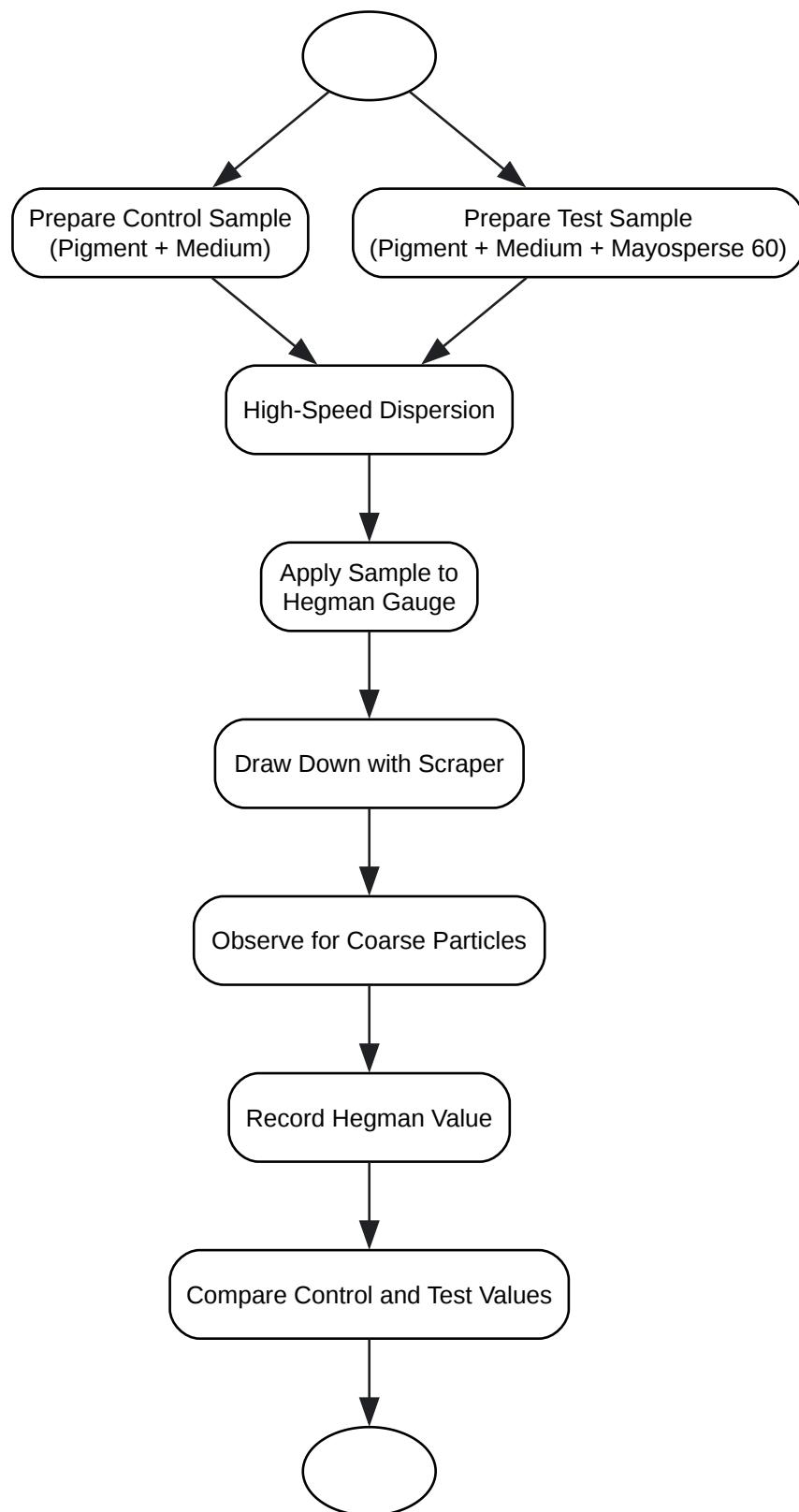
Materials:

- Pigment of interest
- Liquid medium (e.g., water, solvent)
- **Mayosperse 60**
- High-speed disperser
- Fineness of grind gauge (Hegman gauge)
- Scraper blade for the gauge

Procedure:

- Prepare a control sample by adding a known amount of pigment to the liquid medium.
- Prepare a test sample by adding the same amount of pigment and a specified concentration of **Mayosperse 60** to the liquid medium.
- Disperse both the control and test samples using a high-speed disperser for a set period and speed.

- Place a small amount of the dispersed sample at the deep end of the Hegman gauge.
- Draw the scraper blade down the length of the gauge at a uniform speed.
- Immediately observe the gauge at a low angle and identify the point at which a significant number of coarse particles or scratches appear.
- Record the Hegman value at this point. A higher Hegman value indicates a finer dispersion.
- Compare the Hegman values of the control and test samples to quantify the dispersing efficacy of **Mayosperse 60**.

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